

Essential Safety and Disposal Guidance for 3-(3-Nitrophenoxy)aniline

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 3-(3-Nitrophenoxy)aniline

Cat. No.: B15231002 Get Quote

Disclaimer: A specific Safety Data Sheet (SDS) for **3-(3-Nitrophenoxy)aniline** was not available through the conducted searches. The following information is based on general safety protocols for aromatic nitro and amino compounds and on the SDS for the related compound, 3-Nitroaniline. This guidance should be used as a preliminary reference only. Researchers, scientists, and drug development professionals must consult with their institution's Environmental Health and Safety (EHS) department for specific disposal procedures and conduct a thorough risk assessment before handling this chemical.

Summary of Key Safety Information (Based on 3-Nitroaniline as a surrogate)

Aromatic amines and nitro compounds are often hazardous and require careful handling. The primary hazards associated with compounds in this class include high toxicity upon ingestion, inhalation, or skin contact, and potential for organ damage with repeated exposure. They are also frequently harmful to aquatic life with long-lasting effects.

Below is a table summarizing the quantitative safety data for 3-Nitroaniline, which may serve as a conservative reference for handling **3-(3-Nitrophenoxy)aniline** until specific data is available.



Property	Value	Source
Molecular Formula	C6H6N2O2	PubChem[1]
Molecular Weight	138.12 g/mol	PubChem[1]
Appearance	Yellow needle-like crystals	PubChem[1]
Melting Point	111 - 114 °C	Fisher Sci.[2]
Boiling Point	306 °C	Fisher Sci.[2]
Flash Point	196 °C	Fisher Sci.[2]
Vapor Pressure	0.0000956 mmHg	PubChem[1]
Water Solubility	1.25 g/L at 20 °C	Carl ROTH[3]
GHS Hazard Statements	H301, H311, H331 (Toxic if swallowed, in contact with skin or if inhaled), H373 (May cause damage to organs through prolonged or repeated exposure), H412 (Harmful to aquatic life with long lasting effects)	Sigma-Aldrich[4]

Proper Disposal Procedures

The disposal of **3-(3-Nitrophenoxy)aniline** must be handled as hazardous waste. The following steps provide a general protocol for the disposal of aromatic nitro and amino compounds.

Experimental Protocol for Disposal

- Waste Identification and Segregation:
 - Identify the waste as a hazardous aromatic nitro/amino compound.
 - Segregate it from other chemical waste streams to prevent dangerous reactions.
 Specifically, keep it away from strong acids and oxidizing agents.[2]

Safety Operating Guide





- Store the waste in a designated, properly labeled, and sealed container. The container should be made of a material compatible with amines.[2]
- Container Management:
 - Ensure the waste container is clearly labeled with "Hazardous Waste" and the chemical name "3-(3-Nitrophenoxy)aniline".
 - Keep the container tightly closed and store it in a cool, dry, and well-ventilated area, away from direct sunlight and heat sources.
- Personal Protective Equipment (PPE):
 - Always wear appropriate PPE when handling the waste, including chemical-resistant gloves, safety goggles with side shields or a face shield, and a lab coat.[5]
- Spill Management:
 - In case of a spill, evacuate the area.
 - Wear appropriate PPE, including respiratory protection if necessary.
 - Contain the spill using absorbent pads or other inert materials.
 - Carefully collect the absorbed material and place it in a sealed container for hazardous waste disposal.
 - Clean the spill area thoroughly.
- Final Disposal:
 - Do not dispose of this chemical down the drain or in the regular trash.
 - Arrange for collection by a licensed hazardous waste disposal company.[2][6] Professional services are equipped to handle and dispose of such chemicals in an environmentally sound manner, often through high-temperature incineration with afterburners and scrubbers.[6]



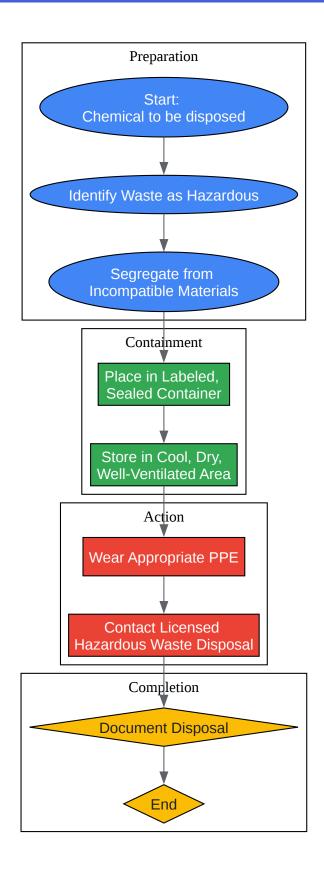


 Maintain records of the waste disposal, including quantities, dates, and the disposal method, as required by local and national regulations.

Disposal Workflow

The following diagram illustrates the general logical workflow for the proper disposal of a hazardous chemical like **3-(3-Nitrophenoxy)aniline**.





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Caption: General workflow for the disposal of hazardous chemical waste.



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